

1,1,3,3-Tetramethyl-1,3-divinyldisilazane

molecular weight and formula

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Compound of Interest

Compound Name: 1,1,3,3-Tetramethyl-1,3-divinyldisilazane

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An In-depth Technical Guide to 1,1,3,3-Tetramethyl-1,3-divinyldisilazane

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,1,3,3-Tetramethyl-1,3-divinyldisilazane**, a versatile organosilicon compound. The information is tailored for researchers, scientists, and professionals in drug development and material science.

Core Molecular Information

1,1,3,3-Tetramethyl-1,3-divinyldisilazane is a silazane compound recognized for its utility in a range of chemical applications. Its fundamental molecular properties are summarized below.

Molecular Formula and Weight

The chemical formula for **1,1,3,3-Tetramethyl-1,3-divinyldisilazane** is $C_8H_{19}NSi_2$.^{[1][2]} Its molecular weight is approximately 185.42 g/mol.^{[1][2][3]} Another source lists the molecular weight as 185.41 g/mol.^[4]

Physicochemical Properties

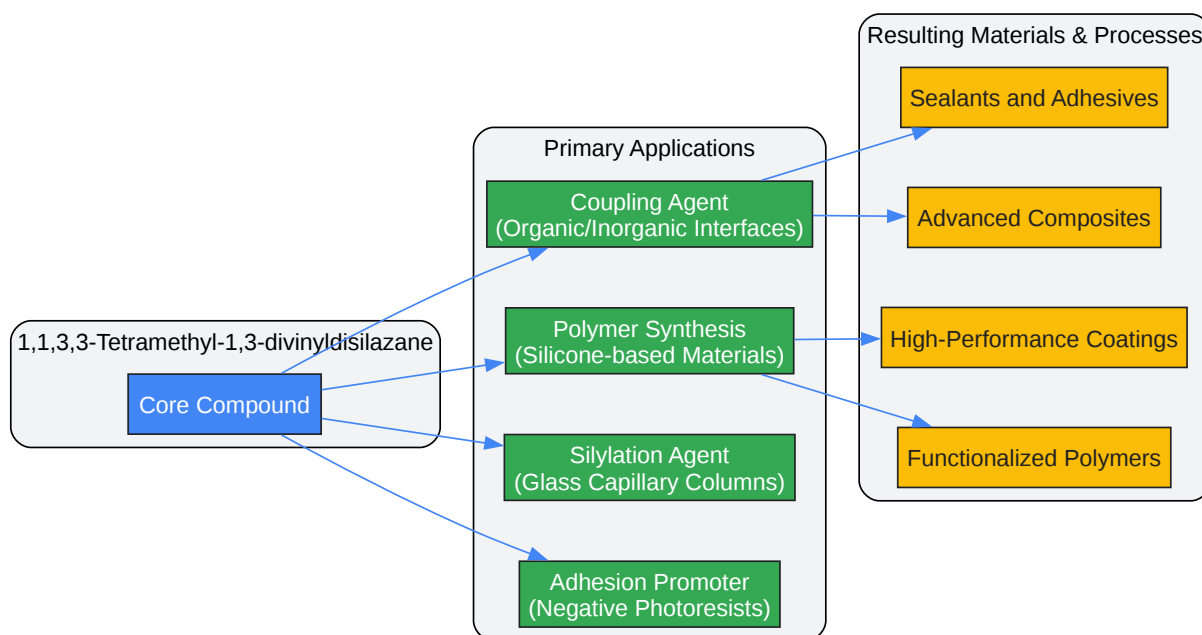
A compilation of the key physicochemical properties of **1,1,3,3-Tetramethyl-1,3-divinyldisilazane** is presented in the following table for straightforward reference and comparison.

Property	Value
Molecular Formula	C ₈ H ₁₉ NSi ₂ [1][2]
Molecular Weight	185.42 g/mol [1][2][3]
CAS Number	7691-02-3[1][2]
Appearance	Colorless liquid[2]
Density	0.819 g/mL[1]
Boiling Point	160-161 °C[1]
Flash Point	34 °C[1]
Refractive Index	1.4405 @ 20°C[1]
Purity	≥ 97%[1][2]

Applications and Functional Relationships

1,1,3,3-Tetramethyl-1,3-divinyldisilazane serves as a crucial component in various industrial and research applications. Its utility stems from its unique chemical structure, featuring reactive vinyl groups and a silazane backbone. This structure allows it to act as an effective coupling agent and a precursor in the synthesis of advanced materials.

The following diagram illustrates the key application pathways for this compound.



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Applications of **1,1,3,3-Tetramethyl-1,3-divinyldisilazane**

Experimental Applications

While detailed experimental protocols are proprietary to specific research and industrial processes, the primary applications of **1,1,3,3-Tetramethyl-1,3-divinyldisilazane** are well-documented.

- **Surface Modification:** It is utilized for the silylation of glass capillary columns, a process that modifies the surface properties of the glass.^[1]
- **Adhesion Promotion:** The compound acts as an adhesion promoter, particularly for negative photoresists.

- **Polymer Chemistry:** It is a key intermediate in the synthesis of silicone polymers and can be copolymerized with ethylene.[1][2] Its dual vinyl groups enhance its reactivity, making it suitable for creating polymer matrices.[2]
- **Coupling Agent:** It facilitates improved adhesion between organic and inorganic materials, finding use in coatings, sealants, and adhesives.[2]
- **Advanced Materials:** In research and development, it is employed in the synthesis of functionalized polymers and composites.[2]

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